

# Troubleshooting low recovery rates in titanomagnetite flotation

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## Compound of Interest

Compound Name: *titanomagnetite*

Cat. No.: *B1172002*

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## Technical Support Center: Titanomagnetite Flotation

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing low recovery rates during **titanomagnetite** flotation experiments.

## Troubleshooting Guides

This section offers solutions to common problems encountered during **titanomagnetite** flotation, presented in a question-and-answer format.

Issue 1: Low overall recovery of **titanomagnetite**.

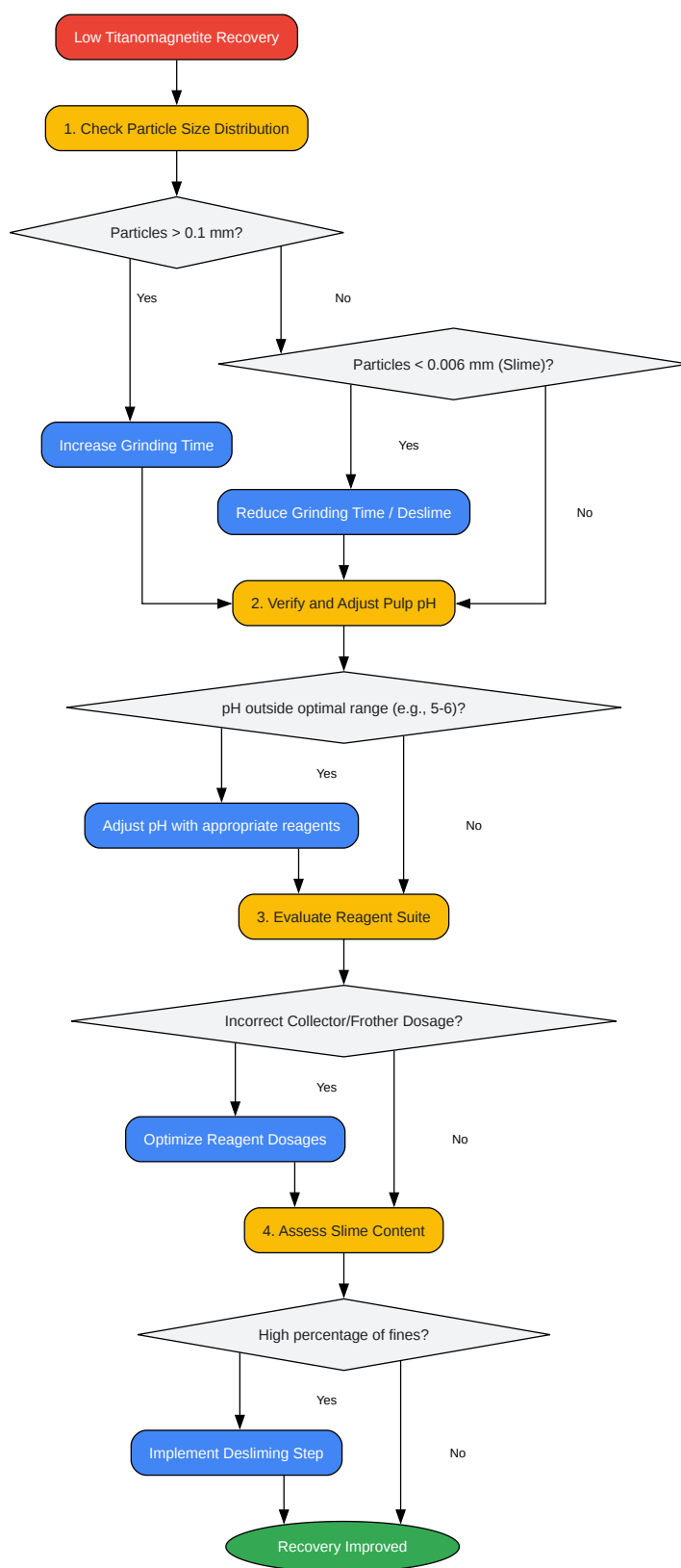
Question: My **titanomagnetite** recovery is significantly lower than expected. What are the potential causes and how can I troubleshoot this?

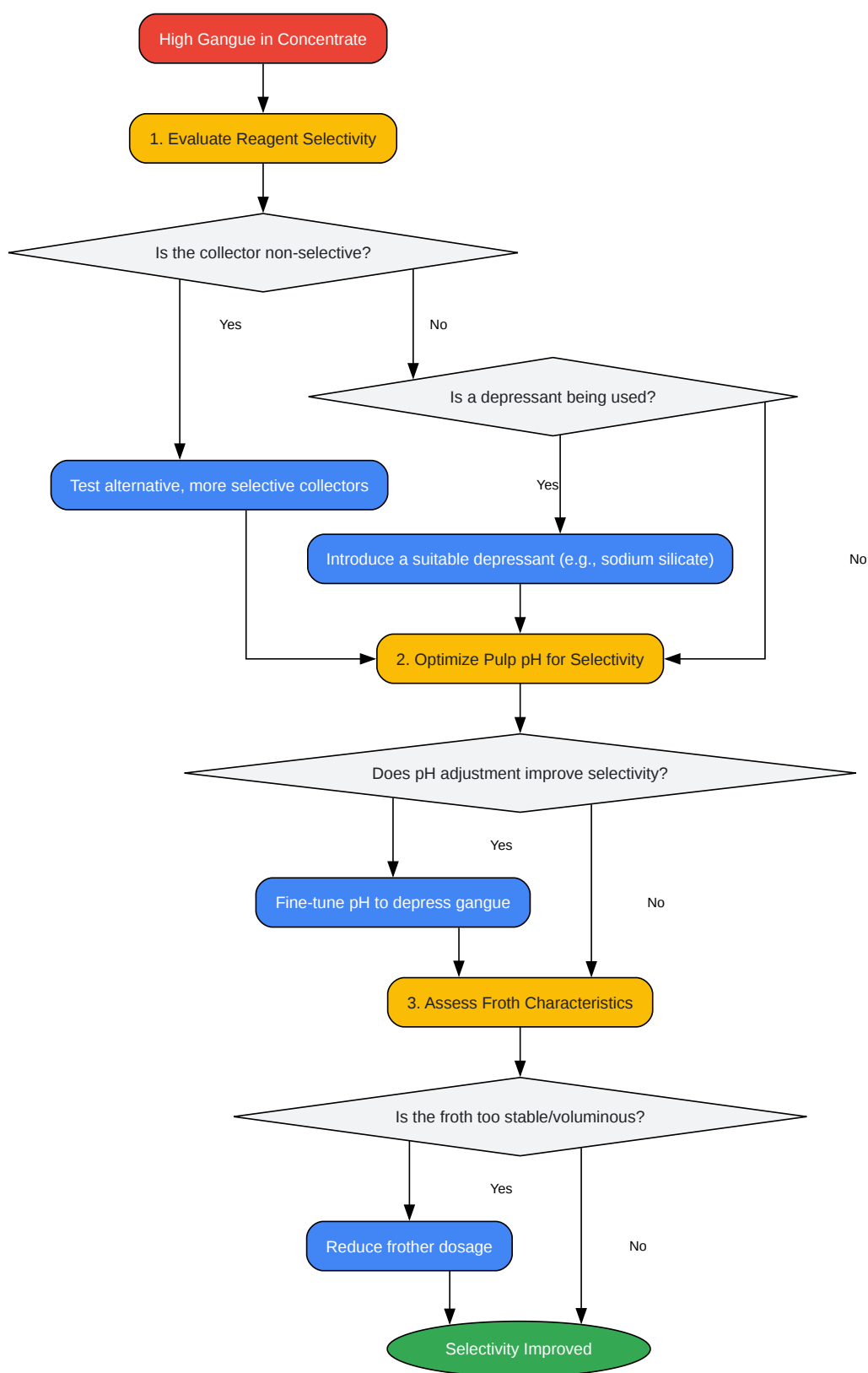
Answer: Low recovery can stem from several factors. Follow this logical progression to diagnose the issue:

- Particle Size Optimization: Incorrect particle size is a primary cause of poor flotation performance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Too Coarse? Particles larger than 0.1 mm may be too heavy for bubble attachment and can easily detach.[\[1\]](#)[\[4\]](#) Consider increasing grinding time.
- Too Fine? Particles smaller than 0.006 mm (slime) can lead to poor recovery due to several issues, including coating larger particles and high reagent consumption.[\[1\]](#)[\[4\]](#) Over-grinding should be avoided.
- Pulp pH Adjustment: The pH of the pulp is a critical factor that influences the surface charge of minerals and the effectiveness of reagents.[\[5\]](#)[\[6\]](#)[\[7\]](#)
  - Most sulfide ores float best in alkaline or weakly alkaline slurries.[\[7\]](#) For **titanomagnetite** flotation, an acidic circuit, often around pH 5-6, can be effective.[\[5\]](#)[\[8\]](#)
  - Verify and adjust the pH using a calibrated pH meter.
- Reagent Scheme Evaluation: The type and dosage of flotation reagents are crucial for selective mineral separation.[\[7\]](#)[\[9\]](#)[\[10\]](#)
  - Collector: Ensure you are using an appropriate collector for **titanomagnetite** and that the dosage is optimized. Insufficient collector will result in poor hydrophobicity and low recovery.[\[7\]](#)
  - Frother: An inadequate amount of frother can lead to an unstable froth, causing the collected mineral to fall back into the pulp.[\[7\]](#)
  - Activators/Depressants: The presence of certain ions can inadvertently activate gangue minerals or depress **titanomagnetite**.[\[10\]](#)[\[11\]](#)
- Slime Management: The presence of excessive fine particles (slimes) is highly detrimental to flotation.[\[1\]](#)[\[12\]](#)[\[13\]](#)
  - Slimes can coat the surface of **titanomagnetite** particles, preventing collector adsorption.[\[1\]](#)
  - They also increase pulp viscosity and consume large amounts of reagents.[\[1\]](#)
  - Consider desliming the feed before flotation.

Below is a troubleshooting workflow to guide your investigation:





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